

Determining the Oxidation State of Chromium in Cesium Chromate (Cs₂CrO₄)

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Compound of Interest		
Compound Name:	Cesium chromate	
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Abstract: This technical guide outlines the theoretical and experimental determination of the oxidation state of chromium in **cesium chromate** (Cs₂CrO₄). The oxidation state, a fundamental concept in chemistry, describes the degree of oxidation of an atom in a chemical compound. For transition metals like chromium, which can exhibit multiple oxidation states, its determination is crucial for understanding the compound's chemical properties, reactivity, and potential applications.[1] This document provides a step-by-step calculation based on established chemical principles and discusses experimental verification using X-ray Photoelectron Spectroscopy (XPS).

Introduction to Oxidation States

The oxidation state or oxidation number is a hypothetical charge that an atom would have if all bonds to atoms of different elements were 100% ionic.[2] It serves as a critical tool for tracking electron transfer in redox reactions, predicting compound properties, and classifying materials. [3] Transition metals, such as chromium, are known for their ability to exist in various oxidation states, leading to a rich and diverse chemistry.[1] **Cesium chromate** (Cs₂CrO₄) is an inorganic compound, a yellow crystalline solid, that serves as the cesium salt of chromic acid.[4] Accurately identifying the oxidation state of chromium within this compound is a prerequisite for its study in various scientific and industrial contexts, including its historical use in the manufacturing of vacuum tubes.[4][5][6]



Theoretical Determination Protocol

The oxidation state of chromium in **cesium chromate** can be determined theoretically by applying a set of established rules based on the principle of charge neutrality.[7][8]

Core Principles

The calculation relies on the following widely accepted rules for assigning oxidation numbers:

- The sum of the oxidation states of all atoms in a neutral compound is zero.[7][8]
- For a monatomic ion, the oxidation state is equal to the charge of the ion.[7][9]
- In compounds, alkali metals (Group 1A), such as cesium (Cs), consistently exhibit an oxidation state of +1.[3][7][8]
- The oxidation state of oxygen in most compounds is -2.[7][8] Exceptions like peroxides or compounds with fluorine are not applicable here.

Step-by-Step Calculation

Step 1: Identify the Chemical Formula The compound is **cesium chromate**, which consists of cesium cations (Cs⁺) and chromate anions (CrO₄²⁻). To maintain charge neutrality, two Cs⁺ ions are required to balance the 2- charge of one CrO₄²⁻ ion. This results in the chemical formula Cs₂CrO₄.[4][5]

Step 2: Assign Known Oxidation States Based on the rules outlined in section 2.1:

- The oxidation state of each Cesium (Cs) atom is +1.
- The oxidation state of each Oxygen (O) atom is -2.

Step 3: Formulate the Charge Neutrality Equation Let the unknown oxidation state of chromium (Cr) be represented by x. For the neutral compound Cs_2CrO_4 , the sum of the oxidation states must equal zero: (Number of Cs atoms × Oxidation state of Cs) + (Number of Cr atoms × Oxidation state of Cr) + (Number of O atoms × Oxidation state of O) = 0 (2 × (+1)) + (1 × x) + (4 × (-2)) = 0



Step 4: Solve for the Oxidation State of Chromium $2 + x - 8 = 0 \times x - 6 = 0 \times x = +6$

The calculation demonstrates that the oxidation state of chromium in **cesium chromate** is +6. This hexavalent state is a common and important oxidation state for chromium, often found in strong oxidizing agents like chromates and dichromates.[1][10]

Data Presentation

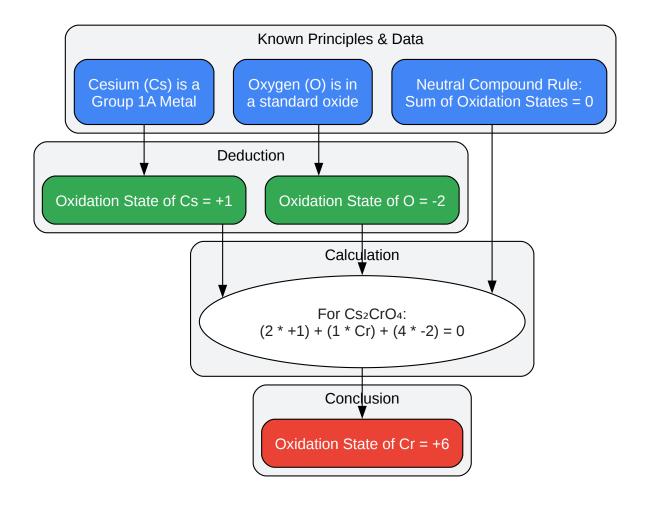
The contribution of each element to the overall charge of the neutral compound is summarized below.

Element	Symbol	Quantity in Cs ₂ CrO ₄	Individual Oxidation State	Total Charge Contribution
Cesium	Cs	2	+1	+2
Chromium	Cr	1	+6	+6
Oxygen	0	4	-2	-8
Total	0			

Visualization of Logical Workflow

The logical process for determining the oxidation state of chromium is illustrated in the following diagram.





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Caption: Logical workflow for determining chromium's oxidation state.

Experimental Verification Protocol: X-ray Photoelectron Spectroscopy (XPS)

While the theoretical calculation is straightforward, experimental verification is essential in research settings. X-ray Photoelectron Spectroscopy (XPS), also known as Electron Spectroscopy for Chemical Analysis (ESCA), is a powerful surface-sensitive technique used to



determine the elemental composition and chemical (oxidation) states of the elements within a material.[11][12]

Methodology

- Sample Preparation: A high-purity powder sample of **Cesium Chromate** (Cs₂CrO₄) is mounted onto a sample holder using conductive, ultra-high vacuum (UHV) compatible tape. The sample is then introduced into the UHV analysis chamber of the XPS instrument.
- X-ray Irradiation: The sample surface is irradiated with a monochromatic X-ray beam (e.g., Al Kα, 1486.6 eV). The X-ray photons cause the emission of core-level electrons (photoelectrons) from the atoms in the sample.[11]
- Energy Analysis: An electron energy analyzer measures the kinetic energy of the emitted photoelectrons. The binding energy of these electrons is then calculated using the equation:
 BE = hv KE Φ where BE is the binding energy, hv is the energy of the X-ray photons, KE is the measured kinetic energy of the photoelectrons, and Φ is the work function of the spectrometer.[13]
- Spectral Analysis: High-resolution spectra are acquired for the Cr 2p region. The precise binding energy of the Cr 2p₃/₂ peak is indicative of its oxidation state. Chemical shifts (changes in binding energy) are caused by the local chemical environment.[11] For chromium, the binding energy for Cr(VI) is characteristically higher than that for lower oxidation states like Cr(III). The obtained binding energy is compared against a database of known chromium compounds to confirm the +6 oxidation state.

This experimental approach provides direct evidence of the electronic state of chromium, complementing the theoretical determination.

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